Technical Deep Dive: Structure-Activity Relationship of Mollicellin Depsidones

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Compound of Interest

Compound Name:	*Mollicellin D*
CAS No.:	*68455-11-8*
Cat. No.:	*B1676681*

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Executive Summary

Mollicellins are a specialized class of fungal depsidones, primarily isolated from Chaetomium species (C. brasiliense, C. mollicellum). While depsidones are widely recognized for their presence in lichens, the fungal-derived mollicellins exhibit a distinct pharmacological profile characterized by potent cytotoxicity, antimalarial efficacy, and selective antibacterial activity against methicillin-resistant Staphylococcus aureus (MRSA).

This technical guide dissects the Structure-Activity Relationship (SAR) of the mollicellin series (A–Y), providing researchers with the mechanistic insights required to leverage the 11H-dibenzo[b,e][1,4]dioxepine scaffold for drug discovery.

Chemical Architecture & Scaffold Analysis

The fundamental core of all mollicellins is the 11H-dibenzo[b,e][1,4]dioxepine-11-one system. Biological activity is modulated by precise substitutions on this tricyclic ether-ester scaffold.

The Mollicellin Core

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The scaffold consists of two aromatic rings (A and B) linked by an ether bridge and an ester linkage (lactone).

- Ring A (Left): typically highly substituted (methyl, hydroxyl, formyl groups).
- Ring B (Right): often hosts the prenyl or geranyl side chains critical for lipophilicity and membrane interaction.
- The "Hinge": The seven-membered dioxepine ring confers a non-planar, "butterfly-like" conformation, allowing specific binding into hydrophobic pockets of enzymes or receptors.

Key Structural Motifs[1][2]

- Prenylation (3,3-dimethylallyl group): Often found at C-8 or C-3. This moiety is the primary driver of cell membrane permeability and cytotoxicity.
- Chlorination: A rare but pivotal modification (e.g., **Mollicellin D**, F, M) that significantly alters the toxicity profile, often suppressing mutagenicity while enhancing bactericidal properties.
- The 3-Methylbutenoic Acid Moiety: A structural alert found in Mollicellins C and E, linked to high mutagenic potential via alkylation of DNA.

Structure-Activity Relationship (SAR) Analysis

The biological output of mollicellins is strictly governed by the nature of substituents at positions C-3, C-4, C-7, and C-9.

SAR Logic Visualization

The following diagram maps the decision tree for chemical modifications and their resulting biological effects.

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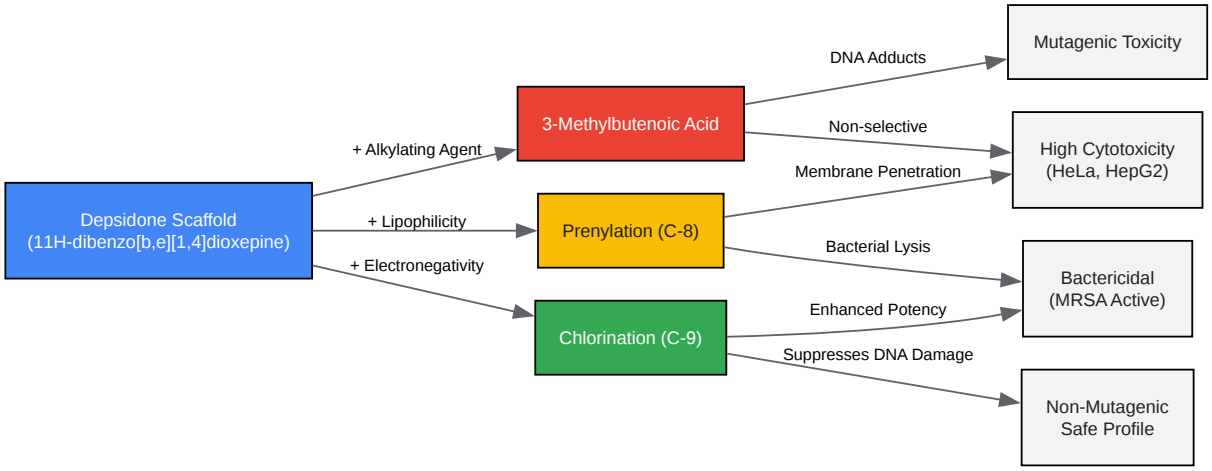

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Figure 1:SAR Decision Tree for **Mollicellin D**erivatives. Note the bifurcation where chlorination rescues the molecule from mutagenicity while retaining antibacterial efficacy.

Detailed SAR Findings[3]

1. Cytotoxicity vs. Mutagenicity

- Mollicellin H: Contains a prenyl group but lacks the specific 3-methylbutenoic acid moiety. It exhibits potent cytotoxicity against HepG2 (IC50: 6.83 µg/mL) and antibacterial activity against MRSA without the extreme mutagenicity seen in early analogues [1, 2].

- Mollicellins C & E: These contain the 3-methylbutenoic acid unit.[1] While cytotoxic, they are Ames-positive (mutagenic) due to the reactive nature of the side chain, making them unsuitable for drug development without modification [3].

2. The "Chlorine Switch" (Mollicellins D, F, M)

Introduction of a chlorine atom (typically at C-9) drastically changes the bioactivity profile.

- Effect: Chlorinated mollicellins (D, F) retain bactericidal activity but lose mutagenic potential.[1] The electron-withdrawing nature of chlorine likely stabilizes the ring system against

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metabolic activation into reactive electrophiles that damage DNA [3].

- Mollicellin M: Exhibits dual antimalarial and cytotoxic activity, leveraging the chlorine atom for metabolic stability [4].

3. Antibacterial Potency (MRSA)[2][3][4]

- Mollicellin H is the lead candidate here. The combination of the aldehyde at C-4 and the prenyl group allows it to penetrate the thick peptidoglycan layer of Gram-positive bacteria.

- Data Point: IC50 of 5.14 µg/mL against S. aureus ATCC 29213 [1].[5][2][4]

Comparative Activity Data

Compound	Key Substituent	Primary Activity	Potency (IC50/MIC)	Toxicity Profile
Mollicellin H	Prenyl (C8), Aldehyde (C4)	Antibacterial (MRSA)	5.14 µg/mL (S. aureus)	Cytotoxic (HepG2)
Mollicellin G	Depsidone Core	Cytotoxic	13.97 µg/mL (HeLa)	Moderate
Mollicellin M	Chlorine (C9)	Antimalarial	Potent (Qualitative)	Non-mutagenic
Mollicellin E	3-Methylbutenoic acid	Cytotoxic	High	Mutagenic
Mollicellin O	Hydroxyls	Antioxidant	71.92 µg/mL (DPPH)	Low Cytotoxicity

Mechanism of Action (MOA)

Cytotoxicity: Mitochondrial Apoptosis

Mollicellins exert their cytotoxic effects primarily through the induction of oxidative stress and mitochondrial dysfunction.

- ROS Generation: The quinone-like character of the oxidized depsidone core facilitates the generation of Reactive Oxygen Species (ROS).

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- Mitochondrial Membrane Potential (MMP) Loss: Lipophilic prenyl groups allow the molecule to embed in the mitochondrial membrane, disrupting the electron transport chain.
- Caspase Activation: The resulting cytochrome c release triggers the intrinsic apoptotic cascade (Caspase-9/3) [5].

Antibacterial: Membrane Disruption

Against S. aureus and MRSA, Mollicellin H acts as a membrane-active agent. The amphiphilic nature (hydrophobic prenyl tail + hydrophilic phenolic head) allows it to act as a detergent-like destabilizer, compromising bacterial membrane integrity and causing leakage of intracellular contents [1].

Experimental Protocols

Protocol 1: Isolation from Chaetomium Species

Validation: This protocol ensures the separation of mutagenic fractions (C/E) from the desired bioactive fractions (H/M).

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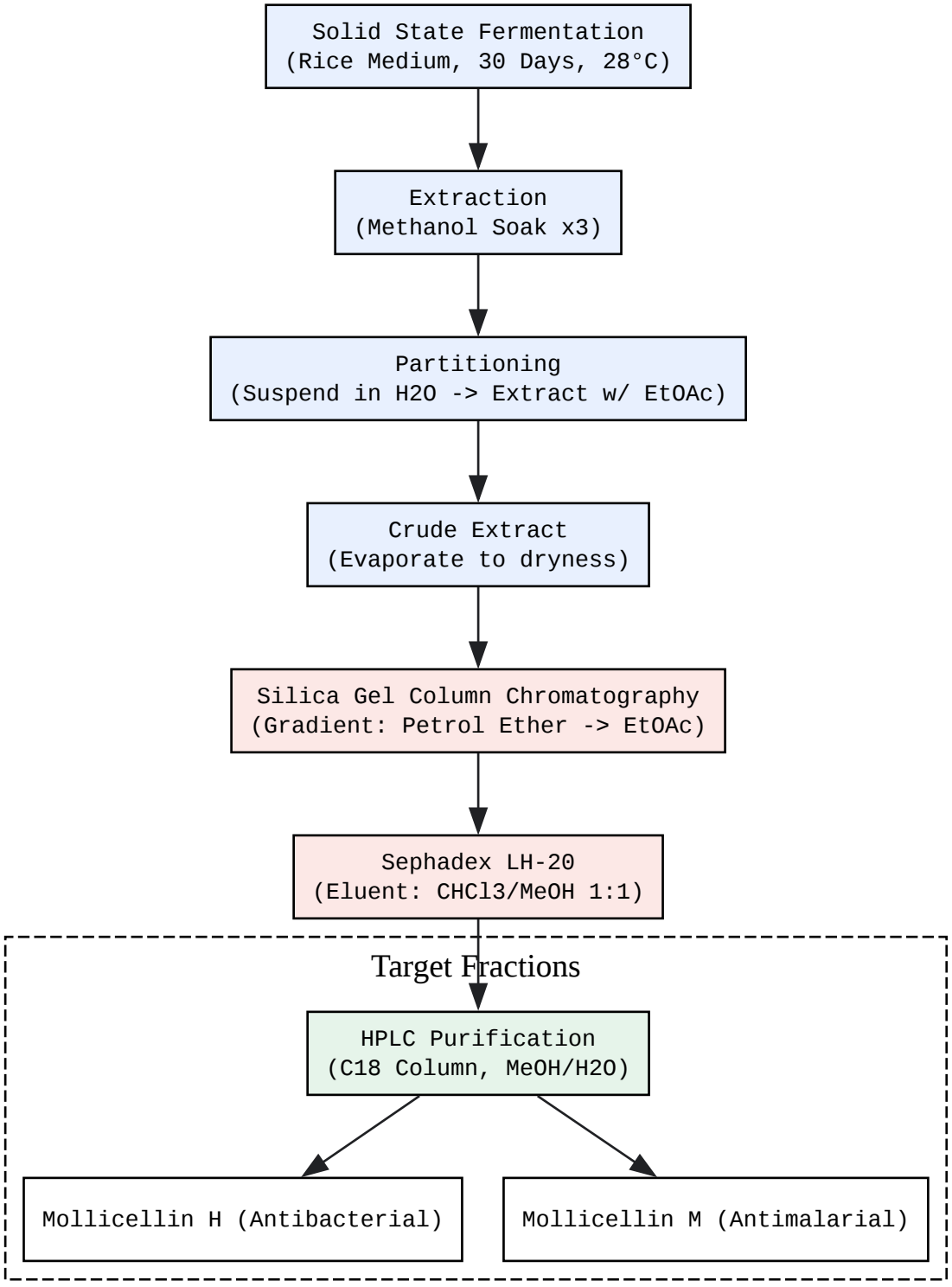

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Figure 2:Isolation workflow for Mollicellin fractions from fungal culture.[6]

Step-by-Step Methodology:

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- Cultivation: Inoculate Chaetomium brasiliense or sp. Eef-10 onto sterilized rice medium. Incubate for 28–30 days at 25–28°C.
- Extraction: Macerate the fermented rice with Methanol (MeOH) three times. Concentrate the combined filtrate under reduced pressure.
- Partition: Suspend the residue in water and partition with Ethyl Acetate (EtOAc) to remove highly polar sugars and salts.
- Fractionation: Subject the EtOAc extract to Silica Gel Column Chromatography (CC). Elute with a gradient of Petroleum Ether:EtOAc (from 100:0 to 0:100).
- Purification: Pass active fractions through a Sephadex LH-20 column (eluting with CHCl3:MeOH 1:1) to remove pigments and fatty acids.
- Final Isolation: Use Semi-preparative HPLC (C18 column, 70% MeOH isocratic) to resolve specific mollicellin congeners (H, M, O).

Protocol 2: Cytotoxicity Assay (MTT)

Purpose: To determine IC50 values against HepG2 or HeLa cell lines.

- Seeding: Plate cells (HepG2) at

  cells/well in 96-well plates. Incubate for 24h.
- Treatment: Add Mollicellin test compounds (dissolved in DMSO) at serial dilutions (e.g., 0.1, 1, 10, 50, 100 µg/mL). Ensure final DMSO concentration < 0.1%.
- Incubation: Incubate for 48h at 37°C, 5% CO2.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4h.
- Solubilization: Remove supernatant and add 150 µL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate IC50 using non-linear regression.

Future Perspectives & Lead Optimization

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The primary hurdle for **Mollicellin d**evelopment is the mutagenicity window. Future medicinal chemistry efforts should focus on:

- Halogenation: Systematically introducing Chlorine or Fluorine at C-9 to eliminate mutagenicity while retaining potency (mimicking Mollicellin F/M).
- Prenyl Stabilization: Cyclization of the prenyl group into a chromane ring (as seen in some derivatives) may improve metabolic stability, though the effect on membrane penetration must be monitored.
- Target Identification: Utilizing photo-affinity labeling with Mollicellin probes to definitively identify the protein targets in Plasmodium parasites.

References

- Ouyang, J., et al. (2018).[3][6] "Mollicellins O–R, Four New Depsidones Isolated from the Endophytic Fungus Chaetomium sp.[5][2][6] Eef-10." Molecules, 23(12), 3218. Link
- Khumkomkhet, P., et al. (2009). "Mollicellins from Chaetomium brasiliense." Journal of Natural Products.
- Stark, A. A., et al. (1978). "Mollicellins: mutagenic and antibacterial mycotoxins." Applied and Environmental Microbiology, 36(3), 412–420. Link
- PubChem. (n.d.). "Mollicellin M Compound Summary." National Library of Medicine. Link
- Bačkorová, M., et al. (2012). "Lichen secondary metabolites are responsible for induction of apoptosis in HT-29 and A2780 human cancer cell lines."[7] Toxicology in Vitro, 26(3), 462-468. Link

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Sources

- 1. Mollicellins: mutagenic and antibacterial mycotoxins - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Recent advances on natural depsidones: sources, biosynthesis, structure-activity relationship, and bioactivities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mollicellins O⁻R, Four New Depsidones Isolated from the Endophytic Fungus Chaetomium sp. Eef-10 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

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